2-(3-Methoxyphenoxy)acetamide SMILES and InChIKey

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Compound of Interest

Compound Name: *2-(3-Methoxyphenoxy)acetamide*

Cat. No.: *B8613944*

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Technical Monograph: **2-(3-Methoxyphenoxy)acetamide**

Executive Summary

2-(3-Methoxyphenoxy)acetamide (CAS: 198905-40-7) is a functionalized aryl ether derivative utilized primarily as a structural scaffold in medicinal chemistry and combinatorial synthesis. Characterized by a meta-substituted phenoxy core linked to a primary acetamide, it serves as a critical intermediate in the development of sodium channel blockers and anticonvulsant agents, sharing structural homology with bioactive phenoxyalkylamides. This guide details its physicochemical identity, validated synthesis protocols, and analytical characterization.[1][2]

Chemical Identity & Structural Descriptors

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Parameter	Specification
IUPAC Name	2-(3-Methoxyphenoxy)acetamide
CAS Registry Number	198905-40-7
Molecular Formula	
Molecular Weight	181.19 g/mol
SMILES	COC1=CC=CC(OCC(N)=O)=C1
InChI	InChI=1S/C9H11NO3/c1-12-8-4-2-3-7(5-8)13-6-9(10)11/h2-5H,6H2,1H3,(H2,10,11)
Substructure Class	Phenoxyacetamide; Anisole derivative

Physicochemical Profile (Calculated)

Understanding the lipophilicity and polarity of this compound is essential for predicting its behavior in biological assays.

- LogP (Octanol/Water): 0.85 – 1.10 (Moderate lipophilicity, suitable for CNS penetration).
- Topological Polar Surface Area (TPSA): ~61.0

  (Derived from Amide: 43.1 + Ether: 9.2 + Methoxy: 9.2).
- H-Bond Donors: 1 (Amide

).
- H-Bond Acceptors: 3 (Amide carbonyl, Phenoxy ether, Methoxy ether).
- Rotatable Bonds: 4.

Synthesis & Methodology

The most robust route for synthesizing **2-(3-methoxyphenoxy)acetamide** is the Williamson Ether Synthesis, coupling 3-methoxyphenol with 2-chloroacetamide under basic conditions. This

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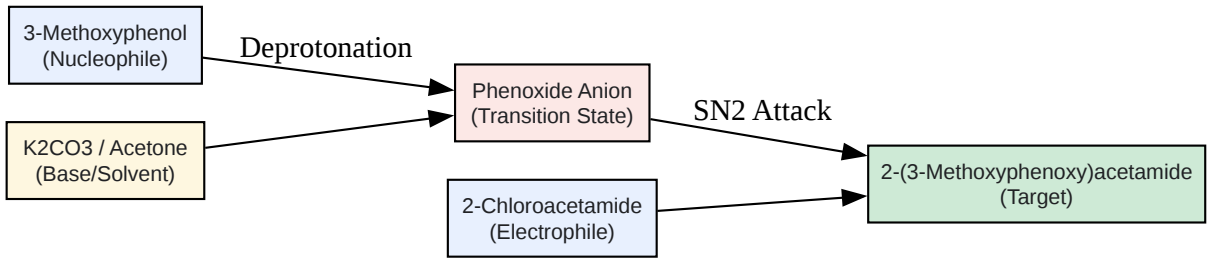
pathway is preferred for its high yield and operational simplicity.

Reaction Scheme



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Caption: Nucleophilic substitution pathway via phenoxide generation and alkylation.

Detailed Protocol

- Reagent Preparation:
  - Dissolve 3-methoxyphenol (1.0 eq, 12.4 g) in anhydrous acetone or acetonitrile (150 mL).
  - Add anhydrous Potassium Carbonate (

) (1.5 eq, 20.7 g). The use of anhydrous base is critical to prevent hydrolysis of the chloroacetamide.
- Alkylation:
  - Add 2-Chloroacetamide (1.1 eq, 10.3 g) to the suspension.
  - Heat the mixture to reflux (

) under an inert atmosphere (

) for 6–8 hours.
  - Monitor: Use TLC (Ethyl Acetate/Hexane 1:1) to track the disappearance of the phenol (

) and appearance of the amide product (

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).

- Workup:
  - Cool the reaction mixture to room temperature.
  - Filter off the inorganic salts (

    , unreacted

).
  - Concentrate the filtrate under reduced pressure to yield a crude solid.
- Purification:
  - Recrystallize the crude solid from Ethanol/Water (9:1) or Ethyl Acetate.
  - Yield Expectation: 75–85%.
  - Appearance: White to off-white crystalline solid.

Expert Insight: Why this Protocol?

- Base Selection:

  is mild enough to deprotonate the phenol (

) without abstracting the amide protons (

  ), preventing side reactions like N-alkylation.
- Solvent Choice: Aprotic polar solvents like Acetone or DMF accelerate the

  reaction by solvating the cation (

) while leaving the phenoxide anion naked and reactive.

Analytical Characterization

To validate the identity of the synthesized compound, the following spectral data is expected:

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Technique	Signal Assignment (Expected)
NMR (DMSO- , 400 MHz)	7.40 (br s, 1H,), 7.20 (t, 1H, Ar-H5), 7.10 (br s, 1H,), 6.50–6.60 (m, 3H, Ar-H2,4,6), 4.42 (s, 2H,), 3.73 (s, 3H,).
NMR (DMSO-)	170.1 ( ), 160.5 (Ar-), 158.8 (Ar-), 130.1 (Ar-), 108.2, 106.5, 101.3 (Ar-), 67.2 ( ), 55.4 ( ).
Mass Spectrometry	ESI-MS ( ): 182.2.

Applications in Drug Discovery

2-(3-Methoxyphenoxy)acetamide serves as a versatile "linker" scaffold. Its specific meta-substitution pattern creates a distinct geometric vector compared to the more common ortho-isomers (like lacosamide precursors).

Pharmacophore Mapping

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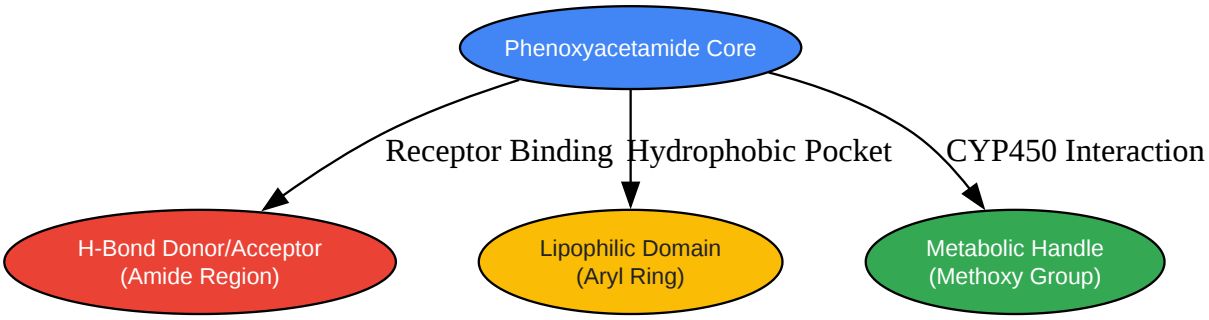

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Caption: Pharmacophoric features of the **2-(3-methoxyphenoxy)acetamide** scaffold.

- Sodium Channel Modulation: Phenoxyacetamides are established pharmacophores for voltage-gated sodium channel inhibition, useful in treating epilepsy and neuropathic pain.
- Combinatorial Libraries: The amide nitrogen can be further derivatized (e.g., via alkylation) to generate N-substituted libraries for SAR (Structure-Activity Relationship) studies.

Safety & Handling

- Hazard Classification: Irritant (Skin/Eye/Respiratory).
- Handling: Use standard PPE (gloves, goggles). Handle in a fume hood to avoid inhalation of dust.
- Storage: Store at room temperature, kept dry. Hydrolysis may occur upon prolonged exposure to moisture.

References

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